

The Discovery and Isolation of Isodihydrofutoquinol B: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isodihydrofutoquinol B*

Cat. No.: B12390039

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Introduction

Isodihydrofutoquinol B is a naturally occurring neolignan that has garnered scientific interest due to its potential neuroprotective properties. This technical guide provides a comprehensive overview of the discovery, isolation, and characterization of **Isodihydrofutoquinol B**, with a focus on detailed experimental protocols and quantitative data. Additionally, it explores the potential signaling pathways involved in its biological activity, offering valuable insights for researchers in natural product chemistry and drug development.

Discovery and Natural Sources

Isodihydrofutoquinol B has been isolated from several species of the Piper genus, a testament to the rich chemical diversity of this plant family. Initial discovery and subsequent isolations have been reported from the following sources:

- Piper kadsura(Choisy) Ohwi: The stems of this plant have been identified as a source of **Isodihydrofutoquinol B**, where it co-occurs with other neolignans and amide alkaloids.^{[1][2]}
- Piper wightiiMiq.: Lignans and neolignans, including **Isodihydrofutoquinol B**, have been isolated from the stems and fruits of this species.

- *Piper schmidtii* Hook.f.: The leaves and stems of this plant also contain **Isodihydrofutoquinol B**.

Physicochemical Properties

A summary of the key physicochemical properties of **Isodihydrofutoquinol B** is presented in the table below.

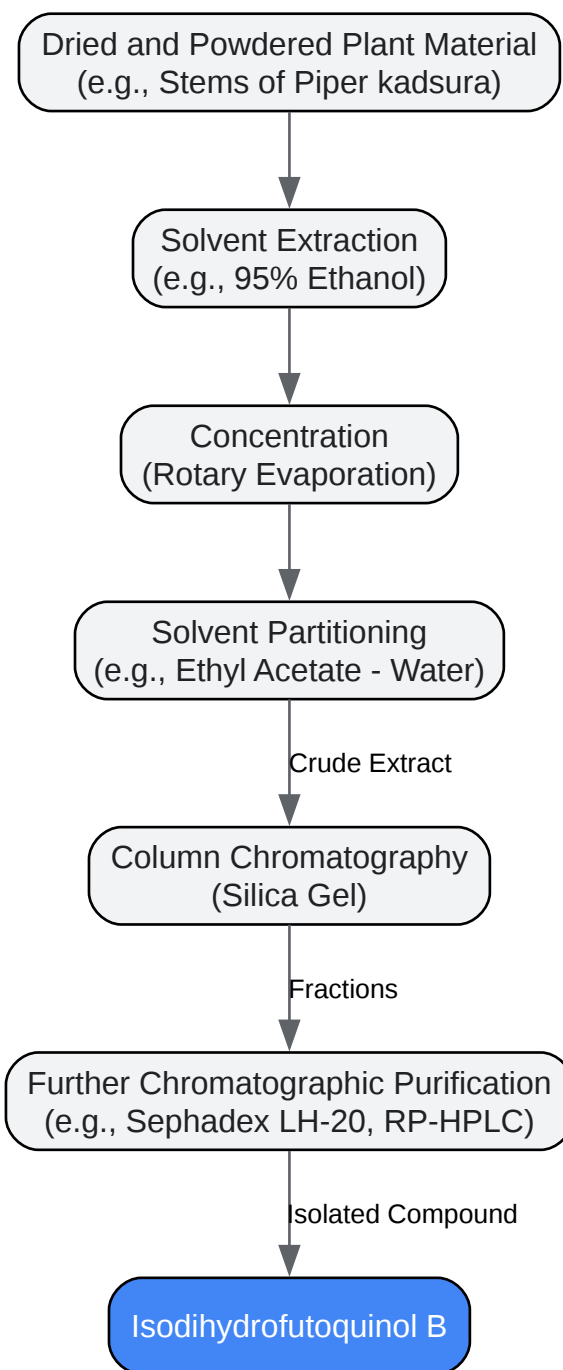
Property	Value	Reference
CAS Number	62499-71-2	
Molecular Formula	C ₂₁ H ₂₄ O ₅	
Molecular Weight	356.41 g/mol	
Physical Description	Oil	
Purity	≥98% (Commercially available)	

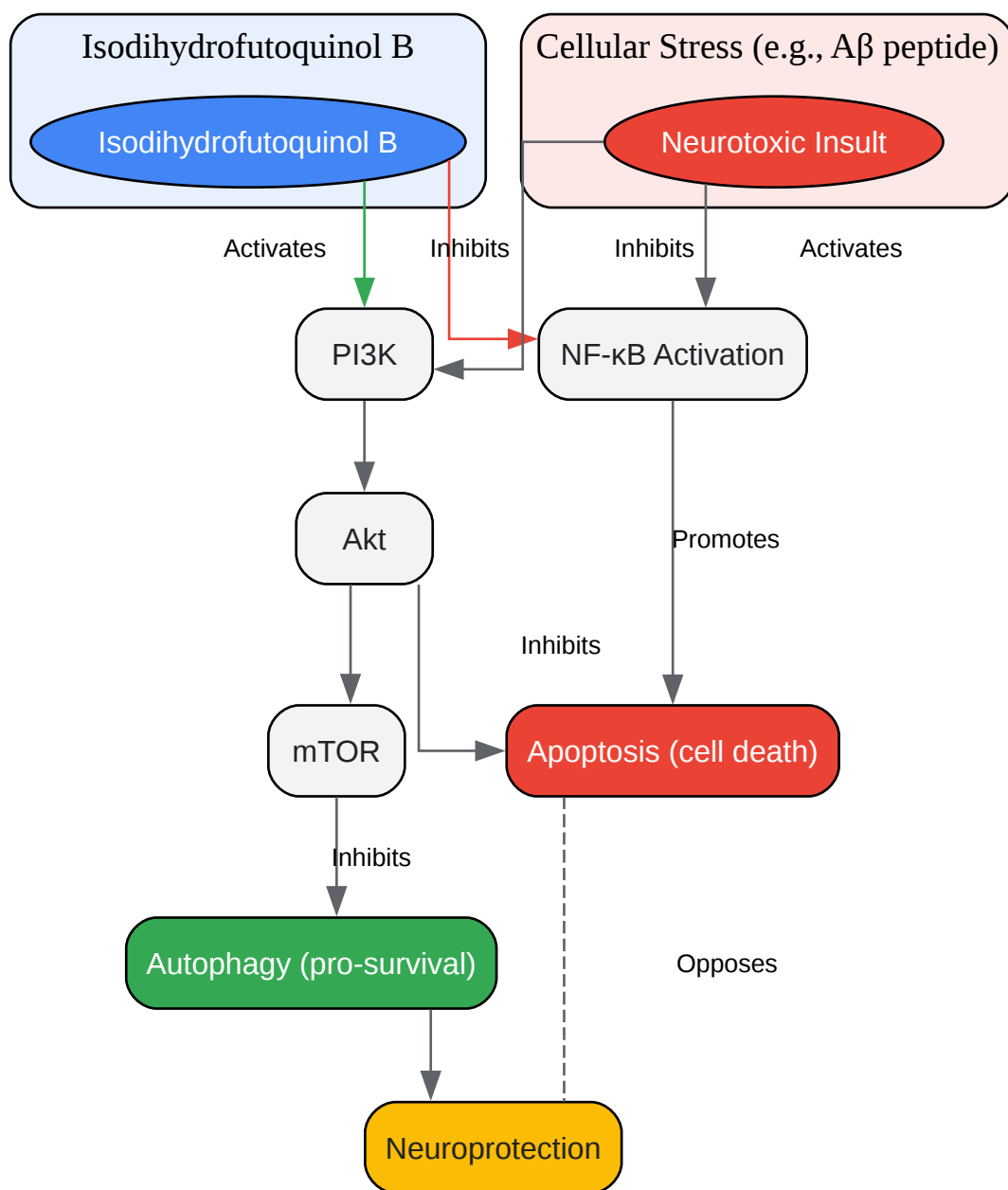
Experimental Protocols: Isolation and Purification

The following sections detail the experimental methodologies for the extraction, isolation, and purification of **Isodihydrofutoquinol B** from its natural sources. The protocols are based on published literature and represent standard techniques in natural product chemistry.

General Experimental Workflow

The isolation of **Isodihydrofutoquinol B** typically follows a multi-step process involving extraction, fractionation, and chromatography. A generalized workflow is depicted in the diagram below.





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References

- 1. Neolignans and amide alkaloids from the stems of Piper kadsura and their neuroprotective activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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Email: info@benchchem.com